

physicochemical properties of vitamin E acetate.

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Compound of Interest

Compound Name: *alpha-Tocopherol acetate*

Cat. No.: *B1172359*

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A Technical Guide to the Physicochemical Properties of Vitamin E Acetate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Vitamin E acetate (α -tocopheryl acetate) is the esterified, more stable form of α -tocopherol, the most biologically active form of vitamin E.^[1] Due to the blocking of the phenolic hydroxyl group, vitamin E acetate exhibits superior stability against oxidation, heat, and light compared to its unesterified counterpart.^[2] This enhanced stability makes it the preferred form for use in dietary supplements and cosmetic formulations, where a longer shelf life is crucial.^{[3][4]}

This technical guide provides an in-depth overview of the core physicochemical properties of vitamin E acetate. It includes tabulated quantitative data, detailed experimental protocols for its analysis, and visualizations of its bioactivation pathway and analytical workflows. The information presented is intended to support researchers, scientists, and drug development professionals in formulating, analyzing, and understanding the behavior of this vital compound.

Chemical Identity and Structure

Vitamin E acetate is the ester of α -tocopherol and acetic acid. It exists in natural (d- α -tocopheryl acetate) and synthetic (dl- α -tocopheryl acetate) forms. The synthetic form is a mixture of eight stereoisomers.^{[3][5]} The RRR- α -tocopheryl acetate (d-form) is the most common isomer and corresponds to the natural configuration.^{[3][6]}

- IUPAC Name: [(2R)-2,5,7,8-Tetramethyl-2-[(4R,8R)-4,8,12-trimethyltridecyl]chroman-6-yl] acetate
- Molecular Formula: C₃₁H₅₂O₃[\[7\]](#)
- CAS Numbers:
 - d- α -tocopheryl acetate: [58-95-7][\[8\]](#)[\[9\]](#)
 - dl- α -tocopheryl acetate: [7695-91-2][\[8\]](#)[\[9\]](#)

Physicochemical Properties

The physicochemical properties of vitamin E acetate can vary slightly depending on the stereoisomeric form. The synthetic (dl) form and the natural (d) form have notably different melting points.

Quantitative Data Summary

The following tables summarize the key physicochemical properties for both the d- and dl-forms of α -tocopheryl acetate.

Table 1: General and Physical Properties

Property	dl- α -Tocopheryl Acetate	d- α -Tocopheryl Acetate	Reference(s)
Molecular Weight	472.74 g/mol	472.74 g/mol	[7][8][10]
Appearance	Clear, yellow to greenish-yellow, viscous oil	Clear, yellow, viscous oil that may solidify	[8][9]
Odor	Practically odorless	Practically odorless	[8][9]
Density	0.953 - 0.96 g/mL at 20 °C	0.953 g/cm ³	[6][8][11]
Melting Point	–27.5 °C	~25 °C to 28 °C	[3][6][8][9]
Boiling Point	Decomposes at 240 °C (atm. pressure). Boils under vacuum: 224 °C at 0.3 mmHg.	Decomposes at 240 °C (atm. pressure)	[3][1][6]
Refractive Index	1.4950–1.4972 at 20 °C	1.4950–1.4972 at 20 °C	[3][6][8]
Log P (Octanol/Water)	12.2	10.8 (Computed)	[10][12]

Table 2: Solubility Profile

Solvent	Solubility	Reference(s)
Water	Insoluble / Practically insoluble	[7]
Acetone	Soluble / Freely Soluble / Miscible	[3][5][9]
Chloroform	Soluble / Miscible	[3][5][9]
Ethanol	Soluble / Poorly soluble in ethanol; Freely soluble in anhydrous ethanol	[3][5][6][9]
Ether	Soluble / Miscible	[3][5][9]
Fats & Vegetable Oils	Soluble / Miscible	[3][9]
Hydrocarbons	Miscible	[3]

Stability

Vitamin E acetate is significantly more stable than α -tocopherol.[2] Its esterified form protects the reactive phenolic hydroxyl group, rendering it resistant to oxidation from exposure to air and light.[1] It is also stable towards heat.[13] However, it is unstable in the presence of strong oxidizing agents and is susceptible to saponification (hydrolysis) under alkaline conditions.[14][8][13] For optimal shelf life, it should be stored in a light-proof, airtight container at temperatures not exceeding 25 °C, where it is stable for at least 36 months.[14][13]

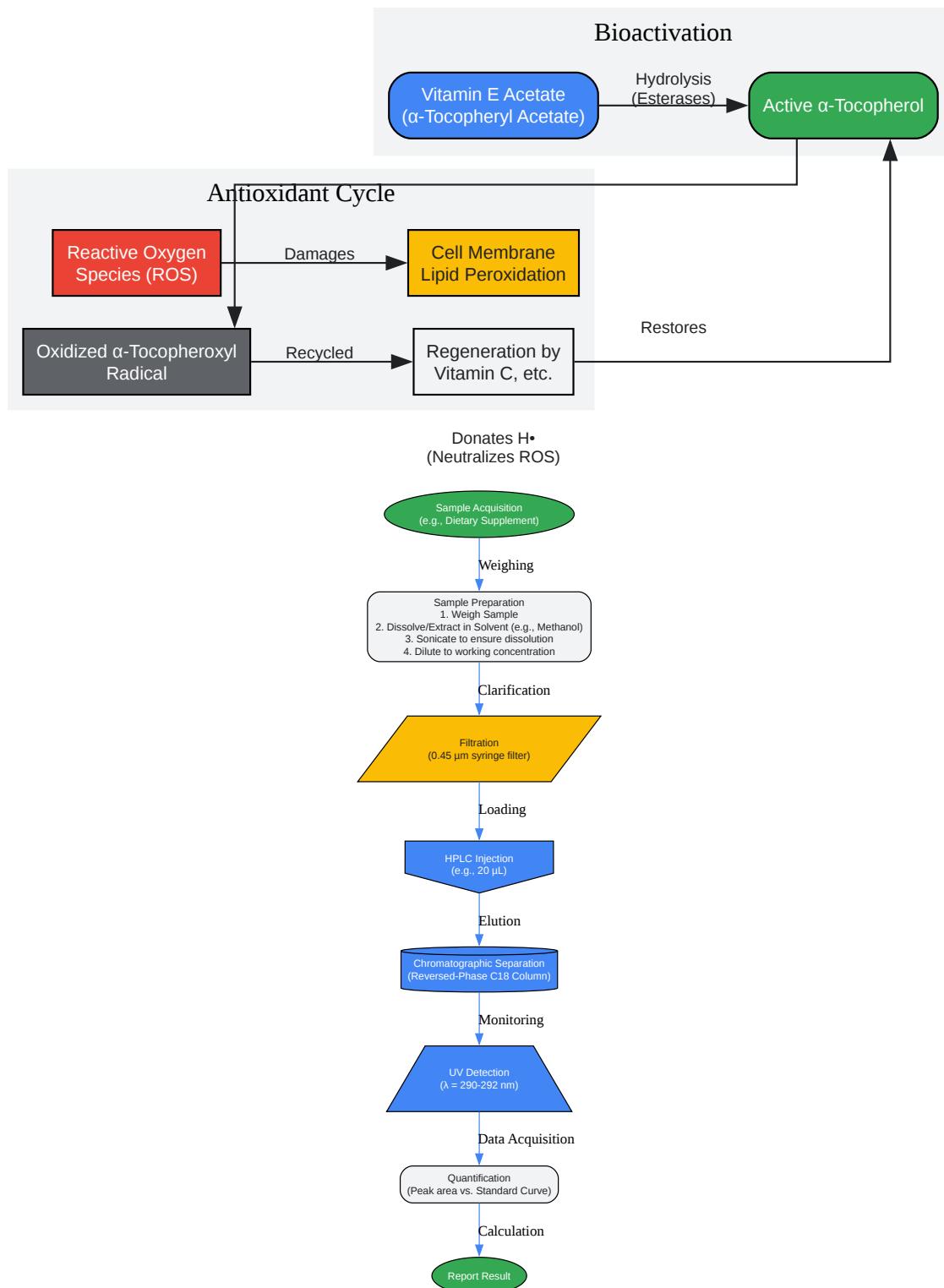
Bioactivation and Antioxidant Mechanism

Vitamin E acetate itself is biologically inactive as an antioxidant because its phenolic hydroxyl group is blocked.[15] It functions as a prodrug, requiring in-vivo hydrolysis to release the active α -tocopherol.[3][15]

In-Vivo Hydrolysis

Upon ingestion or topical application, vitamin E acetate is slowly hydrolyzed by esterases in the intestine or skin to yield α -tocopherol and acetic acid.[3][1][15] In the context of digestion, cholesteryl ester hydrolase has been identified as a key enzyme responsible for this

conversion.[16] The efficiency of this hydrolysis and subsequent absorption can be influenced by the food matrix.[16][17]



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